

Personal protective equipment for handling 5-Methylisoxazole-4-carboxylic acid

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Compound of Interest

Compound Name: 5-Methylisoxazole-4-carboxylic acid

Cat. No.: B023646

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Essential Safety and Handling Guide for 5-Methylisoxazole-4-carboxylic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Methylisoxazole-4-carboxylic acid** (CAS No. 42831-50-5). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methylisoxazole-4-carboxylic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Therefore, the use of appropriate personal protective equipment is mandatory.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Inspect gloves before use for any signs of degradation.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. Use a respirator with a particulate filter.	OSHA 29 CFR 1910.134 or European Standard EN 149. [1]
Protective Clothing	Long-sleeved lab coat and other protective clothing to prevent skin contact.	N/A

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

2. Handling and Use:

- Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Wear all aforementioned mandatory personal protective equipment.

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#) Minimize dust generation and accumulation.
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

3. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, call a physician. [1] [2]
Eye Contact	Immediately rinse eyes with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur. [1]

Disposal Plan

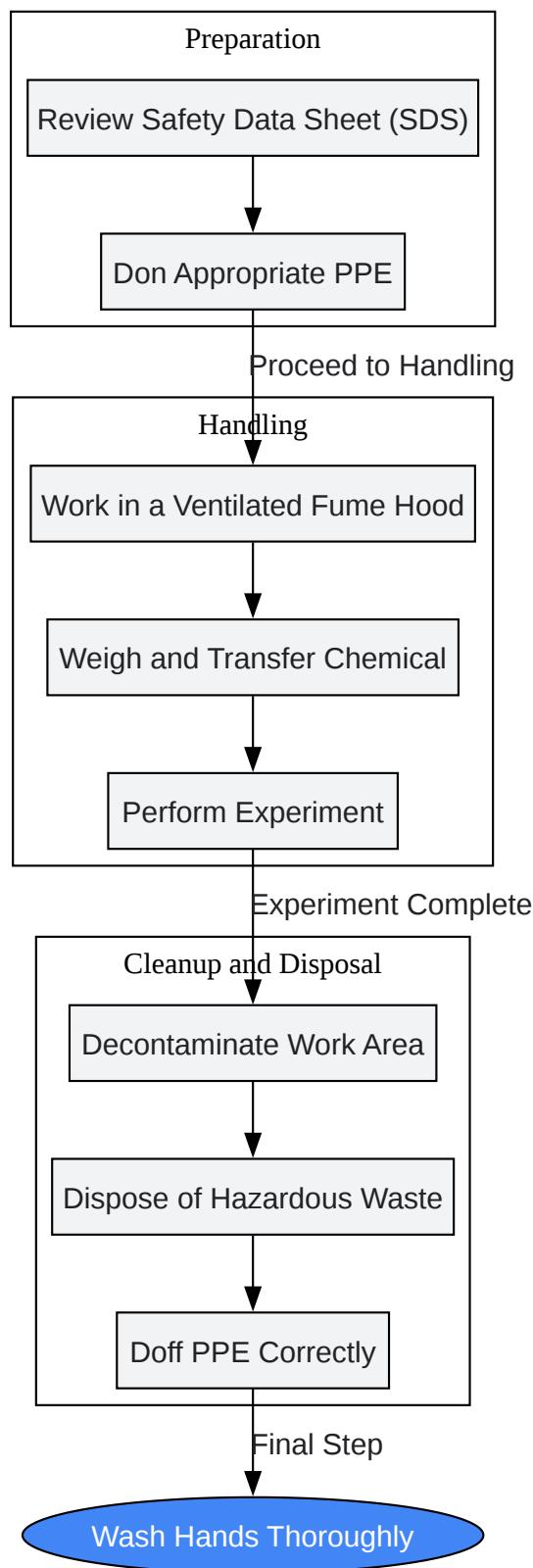
All waste materials containing **5-Methylisoxazole-4-carboxylic acid** must be treated as hazardous waste.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1]
- Do not empty into drains or release into the environment.[2]
- Contaminated packaging should be disposed of in the same manner as the chemical.

Physical and Chemical Properties

Property	Value
Appearance	White to light yellow crystalline solid.[1][4]
Molecular Formula	C5H5NO3
Molecular Weight	127.10 g/mol [3]
Melting Point	144 - 149 °C (291.2 - 300.2 °F)[1]
Solubility	No information available.
Flash Point	Not applicable.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **5-Methylisoxazole-4-carboxylic acid**.

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